

2-Amino-3,4,5-trifluorobenzoic acid safety and handling

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Compound of Interest

Compound Name: 2-Amino-3,4,5-trifluorobenzoic acid

Cat. No.: B1291705

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-3,4,5-trifluorobenzoic acid**

Disclaimer: Specific safety and toxicological data for **2-Amino-3,4,5-trifluorobenzoic acid** is not readily available. The following guide is based on data from structurally similar compounds, including various amino-fluorobenzoic acids and trifluorobenzoic acids. Researchers and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.

Introduction

2-Amino-3,4,5-trifluorobenzoic acid is a fluorinated aromatic compound with potential applications in pharmaceutical and chemical synthesis. As with any novel chemical entity, a comprehensive understanding of its safety and handling protocols is paramount for ensuring the well-being of laboratory personnel and the integrity of research. This guide provides a detailed overview of the known and anticipated hazards, safe handling procedures, and emergency responses associated with this class of compounds.

Hazard Identification and Classification

Based on analogous compounds, **2-Amino-3,4,5-trifluorobenzoic acid** is anticipated to be classified under the Globally Harmonized System (GHS) as follows:

Table 1: Anticipated GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Acute Toxicity, Oral (Potential)	Category 4	H302: Harmful if swallowed

Note: These classifications are extrapolated from similar compounds and should be treated as provisional.

Physical and Chemical Properties

While a comprehensive experimental profile for **2-Amino-3,4,5-trifluorobenzoic acid** is not available, some properties can be calculated or inferred.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₄ F ₃ NO ₂	N/A
Molecular Weight	191.11 g/mol	Calculated
Appearance	Expected to be a solid powder or crystalline material. ^[1]	Inferred
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Likely soluble in organic solvents such as DMSO and DMF. ^[2]	Inferred

Experimental Protocols (General)

Specific experimental safety data for this compound are not available. However, the following are general protocols for assessing the hazards of a new chemical substance:

- Skin Irritation/Corrosion: Typically evaluated using in vitro methods with reconstructed human epidermis (RhE) models (e.g., OECD Test Guideline 431 and 439).
- Eye Irritation/Damage: Assessed using methods such as the Bovine Corneal Opacity and Permeability (BCOP) test or the Reconstructed human Cornea-like Epithelium (RhCE) test (e.g., OECD Test Guideline 437 and 492).
- Acute Oral Toxicity: Generally determined in rodents following OECD Test Guideline 420, 423, or 425. This involves administering the substance and observing for morbidity and mortality.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate general workflows for chemical safety and handling.

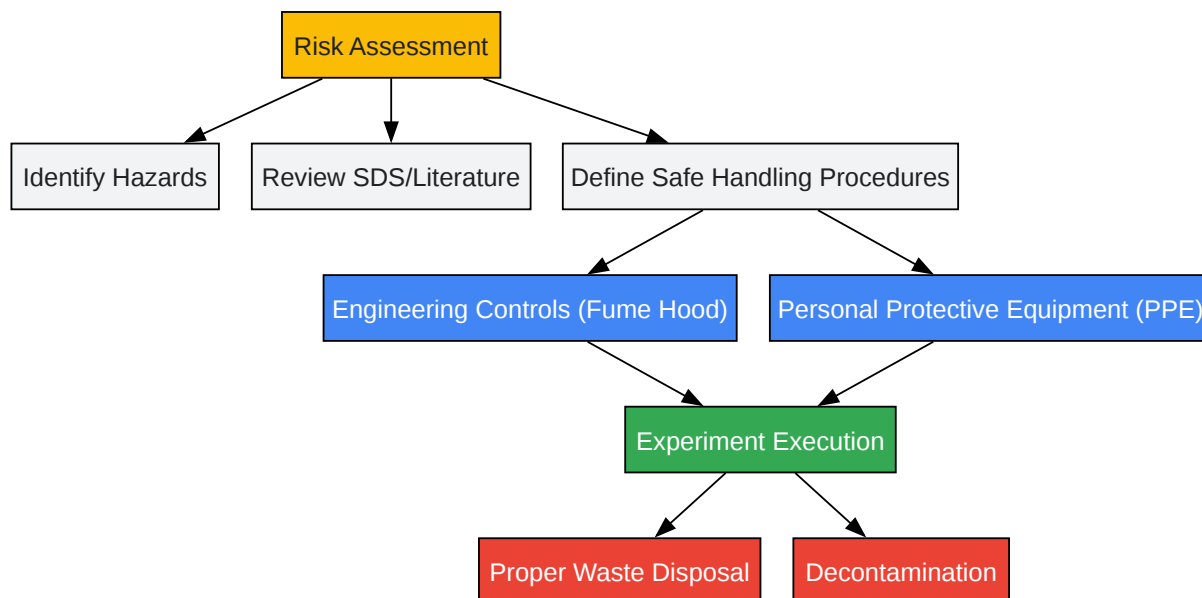


Figure 1: General Laboratory Chemical Handling Workflow

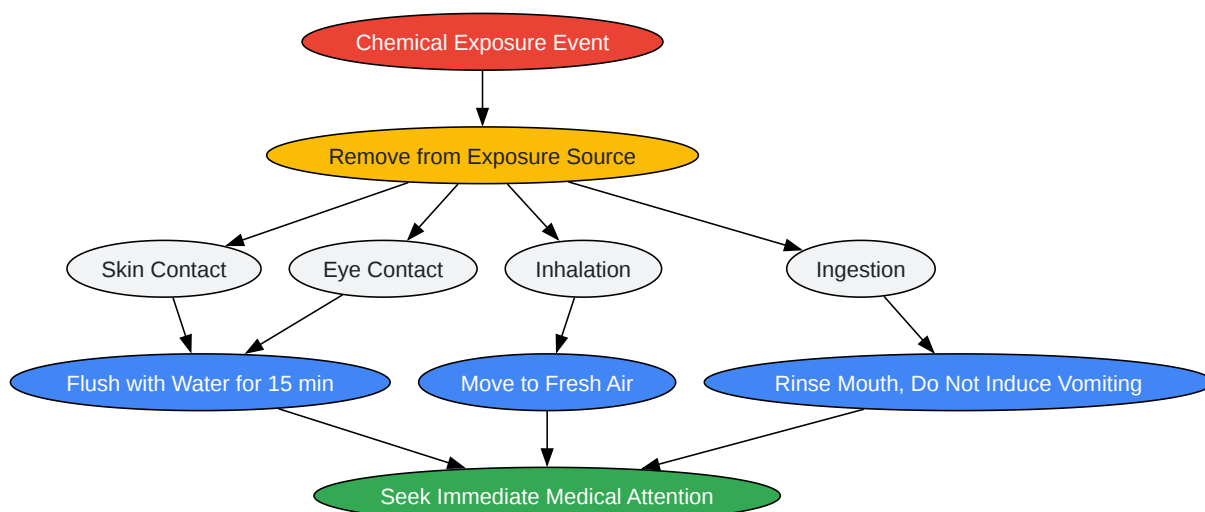


Figure 2: Emergency Response for Chemical Exposure

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References

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